

Technical Whitepaper: Structural Analysis & Synthesis of Sulfated Cholecystokin-8 (CCK-8S)

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Compound of Interest

Compound Name: *Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂*
Cat. No.: *B12061907*

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Executive Summary

The octapeptide **Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂**, commonly known as Sulfated Cholecystokin-8 (CCK-8S), represents the primary biologically active fragment of cholecystokin in the central nervous system. Its structural integrity is defined by three critical features: the O-sulfation of Tyrosine-2, the C-terminal amidation, and the presence of two oxidation-prone Methionine residues.

This guide addresses the specific challenges in synthesizing, purifying, and characterizing CCK-8S. Unlike standard peptides, the acid-labile nature of the sulfate group (

) necessitates deviations from standard Fmoc-SPPS protocols, while the hydrophobicity of the C-terminus requires tailored chromatographic strategies.

Structural Anatomy & Physicochemical Properties

Sequence Analysis

The sequence **H-Asp-Tyr(SO₃H)-Met-Gly-Trp-Met-Asp-Phe-NH₂** dictates a unique amphiphilic profile.

- **N-Terminal Domain (Asp1-Tyr2):** Highly acidic and hydrophilic. The sulfate group on Tyr2 adds significant negative charge density, critical for CCK1 receptor (CCK-A) selectivity.
- **Core Linker (Met3-Gly4-Trp5):** The Glycine acts as a flexible hinge, allowing the peptide to adopt a bioactive turn conformation. Trp5 is essential for hydrophobic pocket binding.
- **C-Terminal Domain (Met6-Asp7-Phe8-NH₂):** The amide cap (-NH₂) prevents carboxypeptidase degradation and mimics the native protein terminus.

Quantitative Data Profile

Property	Value / Characteristic	Technical Implication
Formula		Includes labile sulfate & 2 thioethers.
Monoisotopic Mass	1142.35 Da	Target mass for MS deconvolution.
Net Charge (pH 7)	-3 (approx)	2 Asp (-), 1 Tyr-SO ₃ (-), N-term (+).
Isoelectric Point	~3.6	Highly acidic; soluble in basic buffers ().
Instability Index	High (Met oxidation)	Requires reducing agents (DTT) during storage.
UV Extinction		Dominated by Trp and Tyr.

Synthesis Strategy: The "Sulfate Survival" Protocol

Standard Fmoc-SPPS utilizes 95% Trifluoroacetic Acid (TFA) for cleavage.^[1] This destroys the tyrosine sulfate group, hydrolyzing it back to Tyr. To synthesize CCK-8S successfully, one of two expert protocols must be employed.

Method A: The Ammonium Iodide Trap (Recommended)

This method allows the use of pre-sulfated building blocks (Fmoc-Tyr(SO₃Na)-OH) by modifying the cleavage cocktail to suppress acidolysis.

Step-by-Step Protocol:

- Resin Selection: Use Rink Amide MBHA resin (0.3–0.5 mmol/g loading) to generate the C-terminal amide.
- Coupling: Standard HBTU/DIPEA activation.
 - Critical Step: Couple Fmoc-Tyr(SO₃Na)-OH using a reduced activation time (20 min) to prevent elimination.
- Modified Cleavage Cocktail:
 - Prepare cocktail: 90% TFA / 5% DMS (Dimethyl sulfide) / 5% (Ammonium Iodide).
 - Mechanism:[\[2\]](#)

and DMS act as synergistic scavengers that protect the -sulfate ester from acid hydrolysis.
 - Temperature: Perform cleavage at 0°C (ice bath) for 60 minutes, then permit to warm to RT for only 15 minutes.
- Precipitation: Immediate precipitation in cold diethyl ether.

Method B: Post-Synthetic Sulfation

Synthesize the non-sulfated precursor (CCK-8) and sulfate it in solution.

- Reagent:

complex or Chlorosulfonic acid.

- Risk: This is non-selective and may sulfate the Threonine (if present in analogs) or over-sulfate. Method A is generally preferred for high purity.

Analytical Characterization Workflow

HPLC Method Development

The peptide contains two Methionines (hydrophobic) and a Tryptophan (hydrophobic), but the N-terminus is very polar.

- Column: C18 Reverse Phase (e.g., Phenomenex Jupiter or Waters XBridge), 300Å pore size.
- Mobile Phase A: 0.1% TFA in Water (keeps Asp protonated for retention).
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: Shallow gradient required. 20% B to 50% B over 30 minutes.
 - Note: If the sulfate group is lost, the retention time will shift significantly (the non-sulfated analog is more hydrophobic/retained longer on RP-HPLC).

Mass Spectrometry (MS) Analysis

Detecting the intact sulfate requires "soft" conditions to avoid in-source fragmentation.

- Ionization: ESI (Electrospray Ionization) in Negative Mode is superior.
 - Reason: The sulfate group () is already negatively charged. Positive mode often leads to prompt neutral loss of (-80 Da).
- Diagnostic Signals:
 - $[M-H]^-$: 1141.35 Da (Intact parent).
 - Fragment 1061.35 Da: Loss of

(80 Da). If this is the dominant peak, lower the cone voltage.

Stability & Storage (The "Met" Problem)

CCK-8S is prone to oxidation (

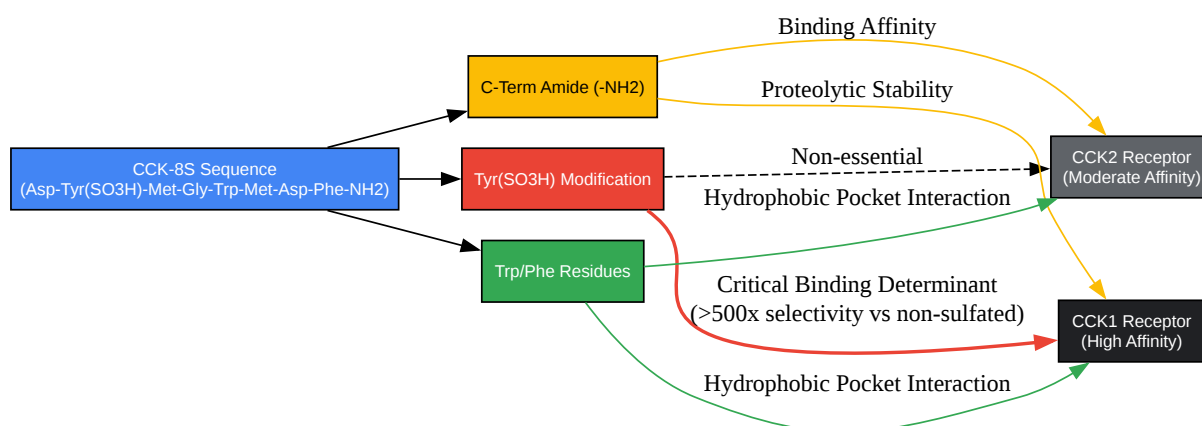
, +16 Da).

- Storage: Lyophilized powder at -20°C.
- Reconstitution: Use degassed buffers. Add 0.1% DTT (Dithiothreitol) if the assay permits, to keep Methionines reduced.

Biological Interface & SAR Visualization

The structure-activity relationship (SAR) of CCK-8S is defined by its receptor selectivity. The sulfated tyrosine is the "key" that fits the CCK1 receptor "lock."

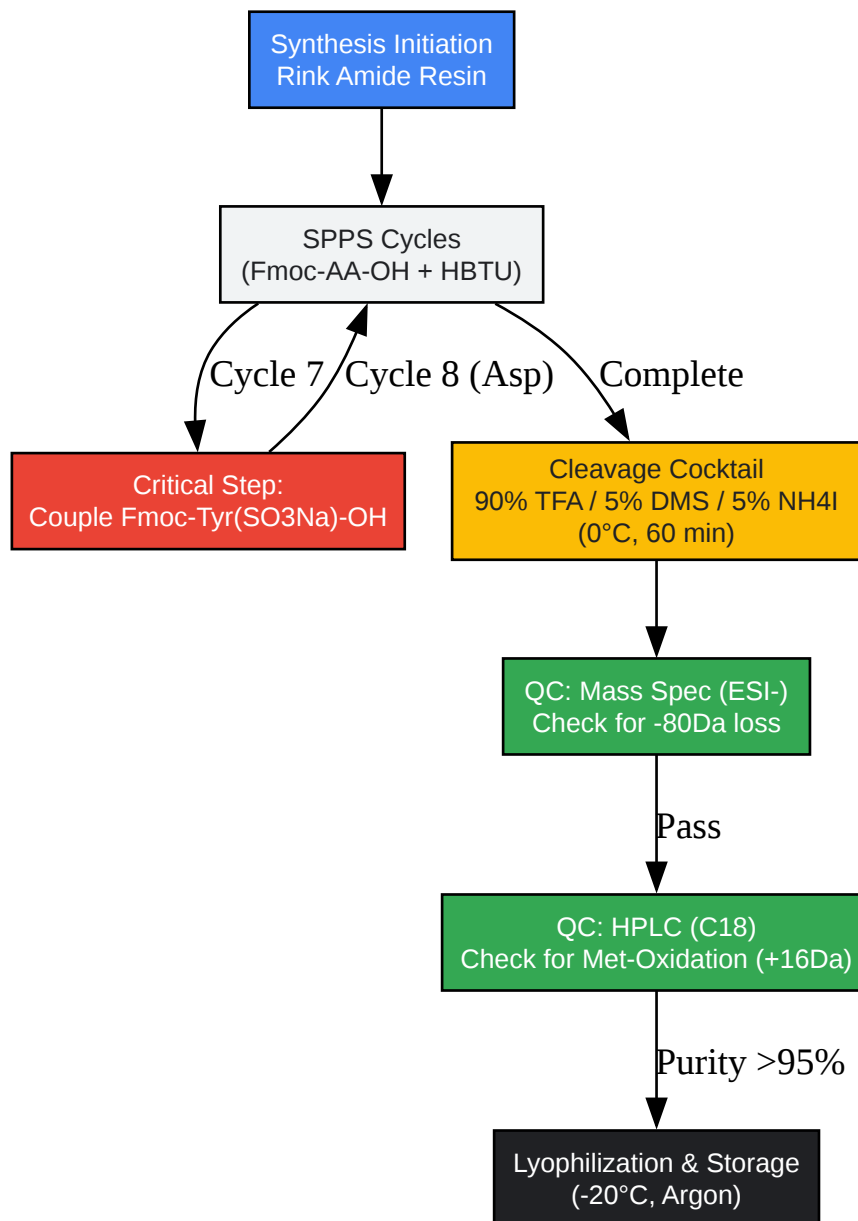
SAR Logic Flow



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Figure 1: Structure-Activity Relationship (SAR) mapping of CCK-8S. The red path highlights the critical role of sulfation for CCK1 selectivity.

Experimental Workflow Diagram



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Figure 2: Optimized Synthesis and QC Workflow for Sulfated CCK-8, emphasizing the modified cleavage cocktail.

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